

Personal protective equipment for handling 2',4',6'-Trimethoxyacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',4',6'-Trimethoxyacetophenone

Cat. No.: B1218526

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Essential Safety and Handling Guide for 2',4',6'-Trimethoxyacetophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2',4',6'-Trimethoxyacetophenone**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Physicochemical Properties

2',4',6'-Trimethoxyacetophenone is a combustible solid that can be harmful if swallowed.^[1] It is also classified as causing eye irritation. As a finely distributed powder, it has the potential to form explosive mixtures with air if whirled up.^[1]

Table 1: Physicochemical and Hazard Data for **2',4',6'-Trimethoxyacetophenone**

Property	Value	Source
Appearance	Solid	[2]
CAS Number	832-58-6	[2]
Molecular Formula	C ₁₁ H ₁₄ O ₄	[2]
Molecular Weight	210.23 g/mol	[2]
Melting Point	98-102 °C	[2][3]
GHS Pictogram	[2]	
Signal Word	Warning	[2]
Hazard Statements	Harmful if swallowed (H302), Causes serious eye irritation (H319)	[1][2]
Storage Class	11 (Combustible Solids)	[2]
Solubility	Soluble in chloroform	[3]

Personal Protective Equipment (PPE)

A thorough hazard assessment of the specific experimental procedure is necessary to ensure the appropriate level of PPE is selected. The following table outlines the recommended PPE for handling **2',4',6'-Trimethoxyacetophenone** in both solid form and in solution.

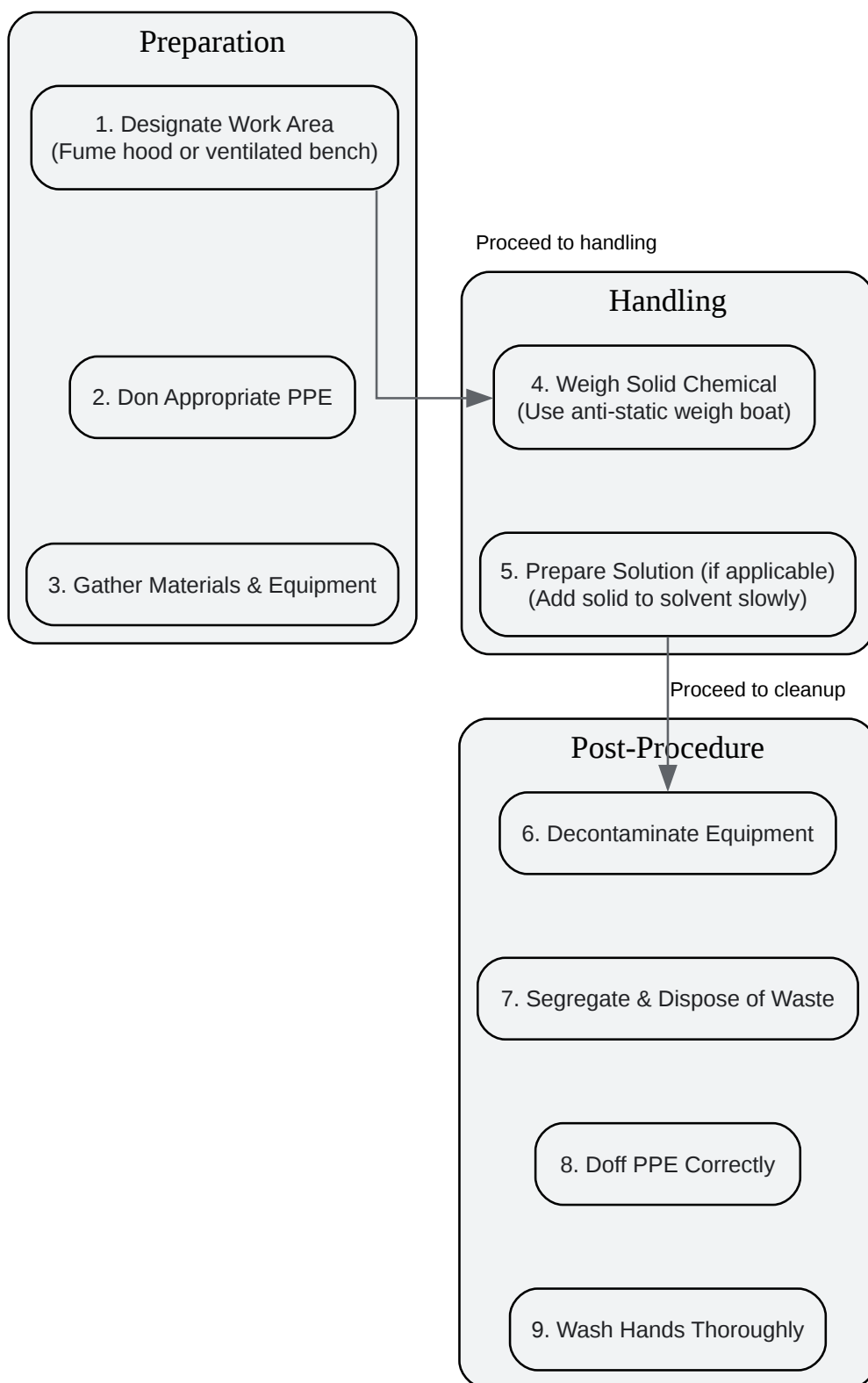
Table 2: Recommended Personal Protective Equipment (PPE)

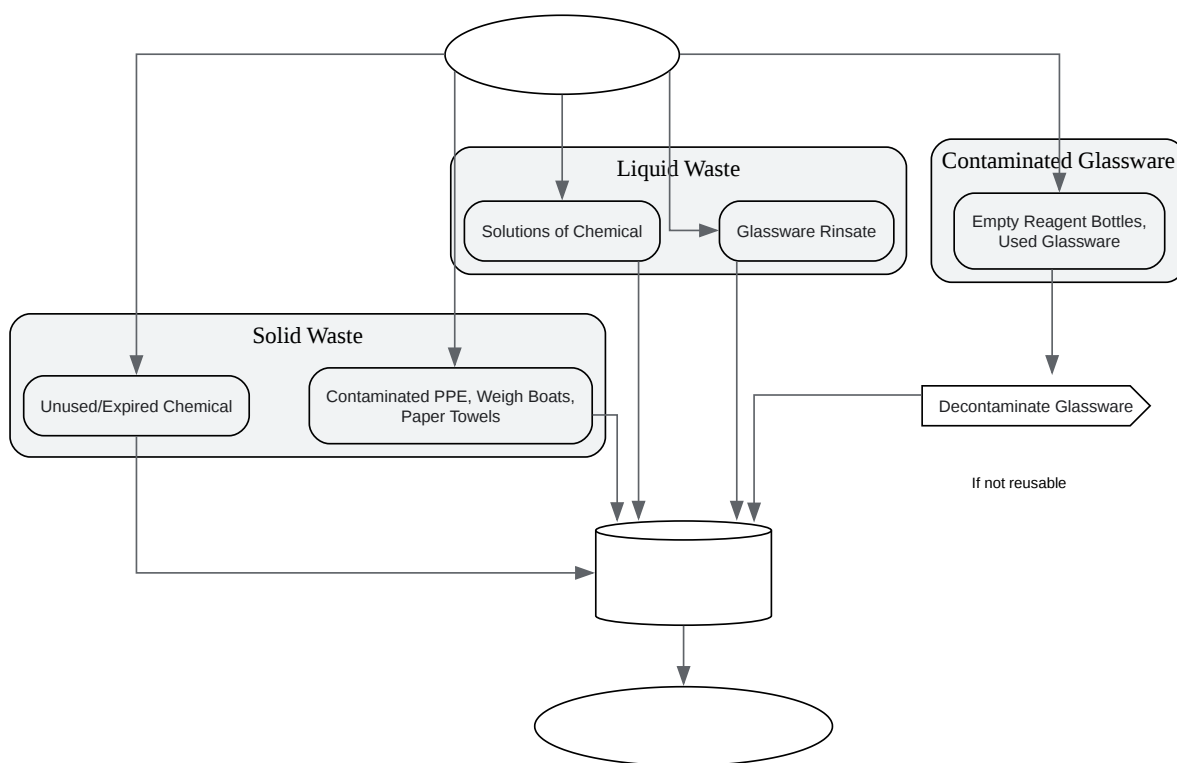
PPE Category	Specification	Rationale for Use
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields. A face shield should be worn over safety glasses when there is a splash hazard.	Protects against dust particles and potential splashes of solutions containing the chemical, which can cause serious eye irritation.
Hand Protection	Nitrile gloves are recommended for incidental contact. For prolonged contact or when working with solutions, consider thicker, chemical-resistant gloves. Always inspect gloves for integrity before use.	Protects skin from irritation and accidental exposure. Since specific glove breakthrough data for 2',4',6'-Trimethoxyacetophenone is not readily available, nitrile gloves are a general recommendation for handling many laboratory chemicals. For work with solvents like chloroform, layered gloves or specialized gloves with known resistance should be considered.
Body Protection	A lab coat that covers the wrists and is fully buttoned. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is advised.	Prevents contamination of personal clothing and protects the skin.
Respiratory Protection	A NIOSH-approved N95 dust mask is required when handling the powder outside of a ventilated enclosure to prevent inhalation of dust particles. [2]	Protects the respiratory system from irritation that may be caused by inhaling the fine powder.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan minimizes the risk of exposure and contamination.

Experimental Workflow for Handling **2',4',6'-Trimethoxyacetophenone**





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- To cite this document: BenchChem. [Personal protective equipment for handling 2',4',6'-Trimethoxyacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218526#personal-protective-equipment-for-handling-2-4-6-trimethoxyacetophenone]

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